

Efficacy of different adsorbents for Reactive Red dye removal.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive red 24:1*

Cat. No.: *B1604529*

[Get Quote](#)

A Comparative Guide to Adsorbents for the Removal of Reactive Red Dyes

The textile industry is a significant contributor to water pollution, with large volumes of dye-laden wastewater being a primary concern. Reactive dyes, such as Reactive Red, are widely used due to their vibrant colors and excellent fastness properties. However, their complex aromatic structures make them resistant to degradation, posing a significant threat to aquatic ecosystems. Adsorption has emerged as a promising and effective method for the removal of these dyes from wastewater. This guide provides a comparative overview of the efficacy of various adsorbents for the removal of different Reactive Red dyes, supported by experimental data from recent scientific literature.

Performance of Adsorbents for Reactive Red Dye Removal

The efficiency of an adsorbent is primarily evaluated based on its maximum adsorption capacity (q_m) and the percentage of dye removal achieved under specific experimental conditions. The following tables summarize the performance of various adsorbents for the removal of Reactive Red 120 (RR-120), Reactive Red 195 (RR-195), and Reactive Red 198 (RR-198).

Table 1: Efficacy of Adsorbents for Reactive Red 120 (RR-120) Removal

Adsorbent	Max. Adsorption Capacity (mg/g)	Removal Efficiency (%)	pH	Temp. (°C)	Initial Dye Conc. (mg/L)	Adsorbent Dose (g/L)	Contact Time (min)	Citations
Zeolite	145.9	-	-	20	-	-	-	[1]
Fe3O4 @Zeolite	154.3	-	-	20	-	-	-	[1]
Saccharomyces cerevisiae	-	99.97	4.75	RT	16.25	8.25	52.5	[2]
Mahogany Wood Charcoal (MWC)	3.806	78	3	RT	5	10	150	[3]
Mahogany Bark Charcoal (MBC)	5.402	88	3	RT	5	10	150	[3]
Polyamide Nylon 6 Microplastics	3.96	-	2	22	-	-	420	[4]

Table 2: Efficacy of Adsorbents for Reactive Red 195 (RR-195) Removal

Adsorbent	Max. Adsorption Capacity (mg/g)	Removal Efficacy (%)	pH	Temp. (°C)	Initial Dye Conc. (mg/L)	Adsorbent Dose (g/L)	Contact Time (min)	Citations
Calcined Marble Powder	103.092	-	-	-	-	-	-	
Acetic Acid-Modified Soybean Leaves	12	97.8	1	50	-	-	-	[5][6]
Chitosan Coacervated Particle S	82.1	84.2	4	45	300	-	600	[7]

Table 3: Efficacy of Adsorbents for Reactive Red 198 (RR-198) Removal

Adsorbent	Max. Adsorption Capacity (mg/g)	Removal Efficacy (%)	pH	Temp. (°C)	Initial Dye Conc. (mg/L)	Adsorbent Dose (g/L)	Contact Time (min)	Citations
Boehmite/Fe3O4/GO	107.5	98.9	3	40	100	2	20	[8]
Chitosan	196.9	-	5	20	100	1	-	[9][10]
Chitosan	357.1	-	-	-	-	-	-	[11]
Cationic Surfactant Modified SBA-15	-	>96	5	RT	200	15	20	[12]

Experimental Protocols

The following is a generalized methodology for conducting batch adsorption experiments to evaluate the efficacy of adsorbents for Reactive Red dye removal.

Materials and Reagents

- Adsorbent: The specific adsorbent material to be tested (e.g., activated carbon, biochar, clay).
- Reactive Red Dye: A stock solution of the specific Reactive Red dye (e.g., RR-120, RR-195, RR-198) of a known concentration (e.g., 1000 mg/L) is prepared by dissolving a weighed amount of the dye powder in deionized water.[13]

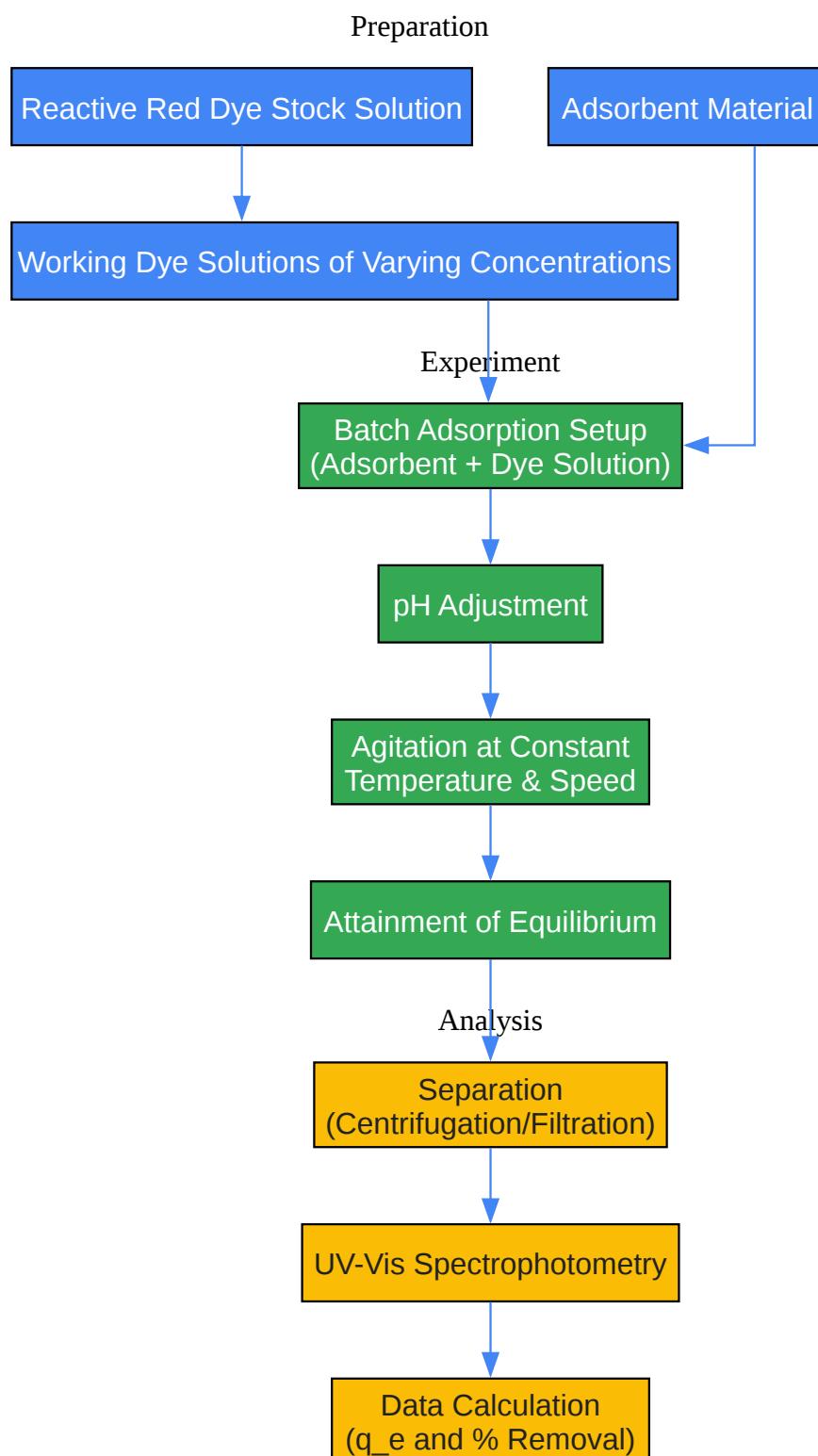
- pH Adjustment: 0.1 M HCl and 0.1 M NaOH solutions are used to adjust the pH of the dye solutions.[3]
- Deionized Water: Used for the preparation of all solutions.

Batch Adsorption Experiments

- Preparation of Working Solutions: A series of dye solutions with different initial concentrations are prepared by diluting the stock solution with deionized water.[13]
- Adsorption Procedure:
 - A known amount of the adsorbent is added to a fixed volume of the dye solution in a series of flasks or beakers.[3]
 - The pH of each solution is adjusted to the desired value using 0.1 M HCl or 0.1 M NaOH. [3]
 - The flasks are then agitated in a mechanical shaker at a constant speed and temperature for a predetermined period to reach equilibrium.[3][13]
- Analysis:
 - After the specified contact time, the adsorbent is separated from the solution by centrifugation or filtration.[2]
 - The final concentration of the dye in the supernatant is determined using a UV-Vis spectrophotometer at the maximum absorbance wavelength (λ_{max}) of the specific Reactive Red dye.[2]
- Data Calculation:
 - The amount of dye adsorbed per unit mass of the adsorbent at equilibrium (q_e , in mg/g) is calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), respectively, V is the volume of the solution (L), and m is the mass of the adsorbent (g).
 - The percentage of dye removal is calculated as: Removal (%) = $((C_0 - C_e) / C_0) * 100$

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow of a batch adsorption experiment for evaluating the efficacy of different adsorbents in removing Reactive Red dye.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for batch adsorption studies of Reactive Red dye removal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. deswater.com [deswater.com]
- 3. jpoll.ut.ac.ir [jpoll.ut.ac.ir]
- 4. Adsorption of Reactive Red 120 Dye by Polyamide Nylon 6 Microplastics: Isotherm, Kinetic, and Thermodynamic Analysis [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. deswater.com [deswater.com]
- 7. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 8. tandfonline.com [tandfonline.com]
- 9. evols.library.manoa.hawaii.edu [evols.library.manoa.hawaii.edu]
- 10. ija.scholasticahq.com [ija.scholasticahq.com]
- 11. Removal of reactive red-198 dye using chitosan as an adsorbent: optimization by Central composite design coupled with response surface methodology | Semantic Scholar [semanticscholar.org]
- 12. chemrevlett.com [chemrevlett.com]
- 13. epe.pwr.edu.pl [epe.pwr.edu.pl]
- To cite this document: BenchChem. [Efficacy of different adsorbents for Reactive Red dye removal.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1604529#efficacy-of-different-adsorbents-for-reactive-red-dye-removal>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com